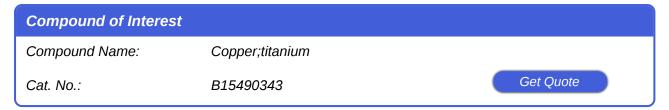


Fundamental Magnetic Properties of Copper and Titanium

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The magnetic properties of Cu-Ti intermetallic compounds are fundamentally derived from the intrinsic magnetic nature of copper and titanium.

- Copper (Cu): With an electron configuration of [Ar] 3d¹⁰ 4s¹, all of its d-electrons are paired. This leads to diamagnetism, a weak form of magnetism where the material is repelled by a magnetic field.[1][2][3] Diamagnetism is a quantum mechanical effect present in all materials, but it is the dominant magnetic characteristic in copper due to the absence of unpaired electrons.[1] Some studies have noted a weak, temperature-dependent paramagnetic effect in pure copper at low temperatures, often referred to as a "Curie tail," which may be an intrinsic property.[4]
- Titanium (Ti): As a transition metal with an electron configuration of [Ar] 3d² 4s², titanium has unpaired electrons in its d-orbitals. This results in paramagnetism, where the material is weakly attracted to an external magnetic field.[5][6] This attraction is due to the alignment of the magnetic dipole moments of the unpaired electrons with the applied field.[5]

The combination of diamagnetic copper and paramagnetic titanium in various stoichiometric ratios within intermetallic phases leads to a range of magnetic behaviors, which are generally weak and often characterized by Pauli paramagnetism or diamagnetism.

Magnetic Properties of Cu-Ti Alloy Phases

While extensive data on the magnetic properties of each specific Cu-Ti intermetallic compound (e.g., CuTi, CuTi₂, Cu₃Ti) is not widely available in the literature, systematic studies on



amorphous and crystallized Cu-Ti alloys across a range of compositions provide significant insight.

The magnetic behavior of Cu-Ti alloys is primarily governed by the composition. Generally, the magnetic susceptibility shows a nearly linear variation with the concentration of copper. As the copper content increases, the alloys transition from the paramagnetic behavior characteristic of titanium towards the diamagnetic behavior of copper. This trend is attributed to the approximately linear decrease of both orbital diamagnetism and the Pauli paramagnetism of the d-band with increasing copper content.[7] For most compositions, the magnetic susceptibility shows only a weak dependence on temperature, which is typical for nonmagnetic alloys of early and late transition metals.[7]

Quantitative Data

The following table summarizes the room temperature magnetic susceptibility data for amorphous and crystallized Cu-Ti alloys. The values are estimated from the graphical data presented by B. Babić et al. (2014). It is important to note that "crystallized" refers to the bulk material after annealing and may consist of one or more intermetallic phases depending on the composition according to the Cu-Ti phase diagram.

Composition (at.% Cu)	Amorphous (χα) (10 ^{–6} emu/mol)	Crystallized (χx) (10 ⁻⁶ emu/mol)
30	~1.5	~1.2
40	~1.1	~0.8
50	~0.7	~0.3
60	~0.4	~0.1
67	~0.1	~-0.1

Data estimated from Figure 2 in Babić, B., et al. (2014). "Magnetic susceptibilities of amorphous (χ a) and crystallized (χ x) Cu-Ti alloys." Journal of Alloys and Compounds.[7]



Experimental Protocols for Magnetic Characterization

The determination of magnetic properties of Cu-Ti alloys requires sensitive measurement techniques due to their weak magnetic nature.

Key Experimental Method: SQUID Magnetometry

A prevalent and highly sensitive method for characterizing such materials is using a Superconducting Quantum Interference Device (SQUID) magnetometer.

Objective: To measure the magnetic susceptibility of Cu-Ti alloys as a function of temperature and applied magnetic field.

Apparatus: Quantum Design MPMS5 SQUID Magnetometer (or equivalent).

Methodology:

- Sample Preparation:
 - Alloys are typically prepared by arc-melting high-purity (e.g., 99.99%) constituent metals
 (Cu and Ti) in an inert atmosphere (e.g., argon) to prevent oxidation.
 - Amorphous samples are often produced as ribbons via melt-spinning.
 - Crystallized samples are obtained by annealing the amorphous ribbons in a vacuum at temperatures sufficient to induce crystallization without significant oxidation.
 - A small, precisely weighed sample (typically a few milligrams) is used for the measurement.
- Measurement Procedure:
 - The sample is mounted in a sample holder (e.g., a gelatin capsule or a straw) which has a known, minimal magnetic background signal.
 - The magnetic susceptibility is measured over a temperature range, for example, from 5 K to 300 K.[7]



- Measurements are conducted in a constant applied magnetic field, for instance, up to 5.5
 Tesla.[7]
- Both field-cooled (FC) and zero-field-cooled (ZFC) measurements can be performed to investigate any potential magnetic ordering or history-dependent effects, although for paramagnetic and diamagnetic materials, these are expected to be identical.
- The raw data (magnetic moment) is corrected for the sample holder's contribution and then normalized by the sample mass and molar mass to obtain the molar magnetic susceptibility (χ in emu/mol).

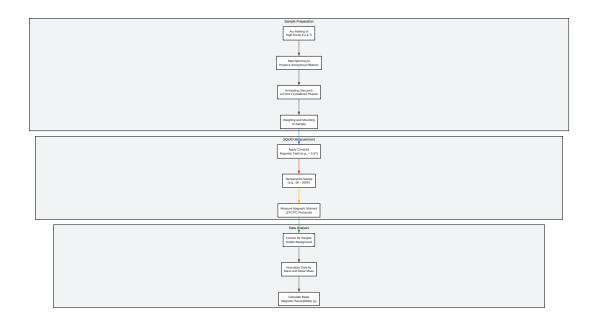
Logical Relationships and Visualization

The primary logical relationship in the Cu-Ti system is the dependence of the magnetic character on the alloy's composition. This can be visualized as a transition from the paramagnetic nature of pure titanium to the diamagnetic nature of pure copper, with the intermetallic phases exhibiting intermediate properties.

Experimental Workflow for Magnetic Susceptibility Measurement

The following diagram illustrates a typical experimental workflow for determining the magnetic susceptibility of Cu-Ti alloys.



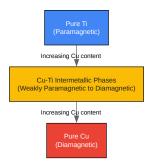


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Experimental workflow for magnetic susceptibility measurement.

Compositional Influence on Magnetic Properties

The diagram below illustrates the general trend of magnetic properties in the Cu-Ti system as a function of composition.





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Influence of composition on the magnetic character of Cu-Ti alloys.

Conclusion

The magnetic properties of Cu-Ti intermetallic phases are characterized by weak magnetic responses, ranging from the paramagnetism of titanium-rich alloys to the diamagnetism of copper-rich alloys. The magnetic susceptibility varies in a roughly linear fashion with composition. While comprehensive magnetic data for each specific intermetallic phase is limited in the available literature, the overall trends are well-understood and can be reliably characterized using sensitive experimental techniques such as SQUID magnetometry. Further research focusing on the synthesis and characterization of single-phase Cu-Ti intermetallic compounds would be beneficial for a more detailed understanding of the structure-property relationships governing their magnetic behavior.

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